An In-depth Technical Guide to the Spectroscopic Analysis of (-)-Camphene

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Compound of Interest

Compound Name:	*(-)-Camphene*
CAS No.:	*5794-04-7*
Cat. No.:	*B1212284*

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Introduction: The Structural Elucidation of a Bicyclic Monoterpene

(-)-Camphene, a bicyclic monoterpene, is a well-known natural product found in the essential oils of various plants, including turpentine, cypress oil, and camphor oil.[1][2] Its unique bridged structure and stereochemistry make it a valuable chiral building block in synthetic organic chemistry and a subject of interest in fragrance and pharmaceutical research. The unambiguous confirmation of its structure is paramount for its application and relies on a synergistic approach utilizing multiple spectroscopic techniques.

This technical guide provides a comprehensive analysis of the spectroscopic data of **(-)-Camphene**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). We will delve into the interpretation of the spectra, not merely as a data presentation, but as a deductive exercise in structural elucidation, providing insights into the experimental choices and the underlying principles that govern the spectroscopic behavior of this molecule.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is arguably the most powerful tool for determining the detailed structure of an organic molecule in solution. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, we can piece together the connectivity and spatial arrangement of atoms.

Experimental Protocol: ^{1}H and ^{13}C NMR

Sample Preparation: A dilute solution of **(-)-Camphene** is prepared in deuterated chloroform ($CDCl_3$). $CDCl_3$ is a standard solvent for NMR analysis of non-polar to moderately polar organic compounds due to its excellent solubilizing properties and the presence of a single deuterium signal that can be used for locking the magnetic field frequency. The use of a deuterated solvent is crucial to avoid large solvent signals that would otherwise obscure the analyte's signals.

Instrumentation: The spectra are typically acquired on a high-field NMR spectrometer, for instance, a 400 MHz instrument.[3][4] Higher magnetic field strengths provide better signal dispersion and resolution, which is particularly important for complex molecules like camphene with several overlapping proton signals.

Data Acquisition:

- ^{1}H NMR: A standard one-dimensional proton experiment is performed. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width that encompasses all proton signals (typically 0-12 ppm), and a short relaxation delay.
- ^{13}C NMR: A proton-decoupled ^{13}C experiment is conducted. Proton decoupling simplifies the spectrum by removing the splitting of carbon signals by attached protons, resulting in a single sharp peak for each unique carbon atom.

^{1}H NMR Spectral Analysis of (-)-Camphene

The ^{1}H NMR spectrum of **(-)-Camphene** shows a series of signals between 1.0 and 4.8 ppm. The key to interpreting this spectrum is to understand how the rigid bicyclic structure influences the chemical environment of each proton.

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Table 1: ^{1}H NMR Data for **(-)-Camphene** (400 MHz, $CDCl_3$)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
4.72	s	1H	=CH_2 (Ha)	The downfield chemical shift is characteristic of a vinylic proton on an exocyclic double bond. The lack of coupling (singlet) indicates no adjacent protons.
4.49	s	1H	=CH_2 (Hb)	Similar to Ha, this is the other vinylic proton. The slight difference in chemical shift from Ha is due to their diastereotopic nature in the chiral environment of the molecule.
2.67	m	1H	Bridgehead CH	This multiplet corresponds to the bridgehead proton. Its chemical shift is influenced by its position adjacent to the quaternary carbon and the double bond.

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1.90 - 1.20	m	6H	Bicyclic CH_2	This complex region of overlapping multiplets arises from the methylene protons of the bicyclic ring system. The rigid structure leads to complex splitting patterns due to both geminal and vicinal coupling.
1.05	s	3H	gem-CH_3	This singlet corresponds to one of the two geminal methyl groups. The singlet nature indicates no adjacent protons. The chemical shift is typical for a methyl group attached to a quaternary carbon.
1.02	s	3H	gem-CH_3	This singlet corresponds to the second geminal methyl group. The slight difference in chemical shift from the other

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	methyl group is due to the anisotropic effect of the nearby double bond and the overall molecular asymmetry.

Data sourced from ChemicalBook.[3]

^{13}C NMR Spectral Analysis of (-)-Camphene

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule and information about their chemical environment.

Table 2: ^{13}C NMR Data for **(-)-Camphene**

Chemical Shift (ppm)	Carbon Type	Assignment	Rationale
165.8	C	$C=CH_2$	The downfield chemical shift is characteristic of a quaternary carbon involved in a double bond.
106.5	CH_2	$C=CH_2$	The chemical shift is typical for a terminal vinylic carbon (CH_2).
49.2	C	$C(CH_3)_2$	This signal corresponds to the quaternary carbon bearing the two geminal methyl groups.
43.8	CH	Bridgehead CH	The chemical shift is consistent with a bridgehead methine carbon.
30.0	CH_2	Bicyclic CH_2	These signals in the aliphatic region correspond to the methylene carbons of the bicyclic framework. Their specific assignment requires more advanced 2D NMR techniques, but their presence confirms the carbon skeleton.
26.8	CH_2	Bicyclic CH_2	

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25.9	CH_3	gem-CH_3	These signals correspond to the two geminal methyl carbons. The slight difference in their chemical shifts is due to their diastereotopic nature.
24.1	CH_3	gem-CH_3	

Data sourced from multiple databases. A representative spectrum can be found on ChemicalBook.[5]

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Spectroscopy

Sample Preparation: For a solid sample like camphene, the spectrum can be obtained as a KBr (potassium bromide) disc or a Nujol mull.[3][6] Alternatively, if the sample is a low-melting solid or liquid, it can be analyzed as a thin film between two salt plates (e.g., NaCl or KBr).

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used. FTIR instruments offer higher sensitivity and faster data acquisition compared to older dispersive instruments.

IR Spectral Analysis of (-)-Camphene

The IR spectrum of **(-)-Camphene** displays several characteristic absorption bands that confirm the presence of its key structural features.

Table 3: Key IR Absorption Bands for **(-)-Camphene**

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Assignment
~3070	Medium	C-H stretch	=C-H stretch of the vinylic protons. This absorption above 3000 cm^{-1} is a hallmark of sp^2 C-H bonds.
2980-2850	Strong	C-H stretch	C-H stretches of the aliphatic (sp^3 hybridized) CH, CH_2, and CH_3 groups in the bicyclic ring and methyls.
~1650	Medium	C=C stretch	C=C stretching vibration of the exocyclic double bond. The intensity is medium for a non-conjugated alkene.
~890	Strong	C-H bend (out-of-plane)	=C-H out-of-plane bending (wag) of the terminal methylene group ($=CH_2$). This is a very characteristic band.

Data sourced from the NIST WebBook and other spectral databases.[7][8][9]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. In electron ionization (EI) mass spectrometry, the molecule is fragmented, and

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the resulting fragmentation pattern can provide valuable structural clues.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Sample Introduction: The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification, or directly via a heated probe.

Ionization: In the EI source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a radical cation known as the molecular ion ($M^{+}\bullet$).

Analysis: The ions are accelerated and separated based on their mass-to-charge ratio (m/z).

Mass Spectral Analysis of (-)-Camphene

The EI mass spectrum of **(-)-Camphene** provides key information for confirming its molecular formula and understanding its fragmentation behavior.

- Molecular Ion ($M^{+}\bullet$): The molecular ion peak is observed at m/z = 136, which corresponds to the molecular weight of $C_{10}H_{16}$.[3][10] The presence of this peak confirms the molecular formula.
- Base Peak: The most intense peak in the spectrum (the base peak) is often a stable fragment ion. For camphene, the base peak is typically at m/z = 93.
- Key Fragments: Other significant fragments are observed at m/z = 121, 107, and 79.

Fragmentation Pathway

The fragmentation of the camphene molecular ion can be rationalized through a series of rearrangements and bond cleavages, driven by the formation of stable carbocations.

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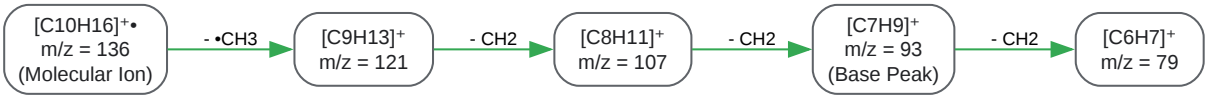

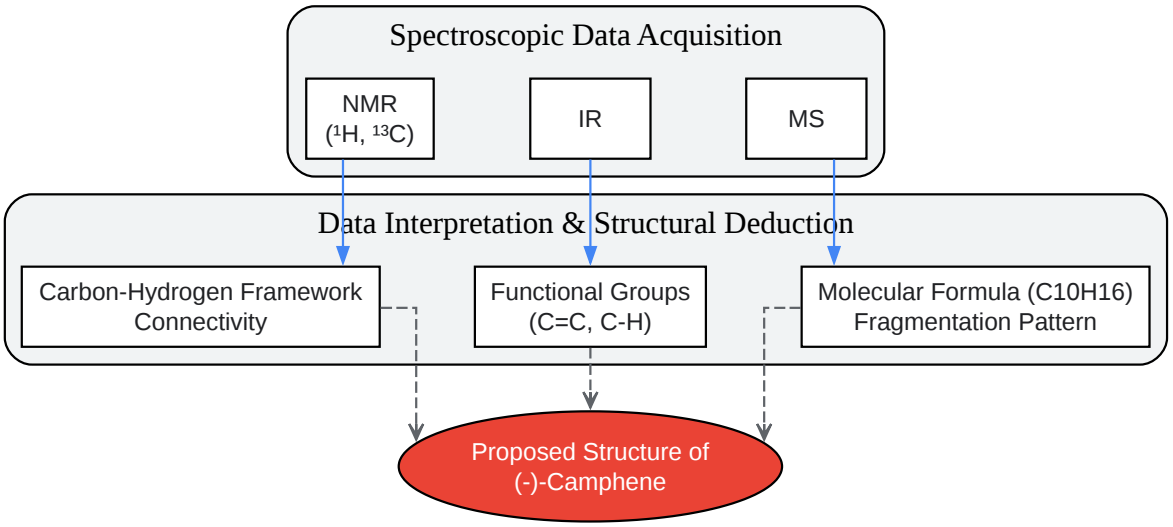

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Caption: Workflow for the spectroscopic elucidation of **(-)-Camphene**.

Conclusion: A Cohesive Structural Portrait

The combination of NMR, IR, and MS provides a detailed and consistent picture of the structure of **(-)-Camphene**.

- MS establishes the molecular formula as $C_{10}H_{16}$.
- IR confirms the presence of an exocyclic double bond (~1650 cm^{-1}) and both sp^2 and sp^3 C-H bonds.
- ^{13}C NMR shows the presence of 10 unique carbons, including two sp^2 carbons and two methyl carbons, consistent with the proposed structure.
- ^{1}H NMR provides the most detailed information, confirming the presence of the terminal vinylic protons, the bridgehead proton, and the geminal methyl groups, all with chemical shifts and multiplicities consistent with the rigid bicyclic structure of camphene.

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This multi-technique approach ensures the trustworthiness of the structural assignment, providing a solid foundation for further research and application of **(-)-Camphene** in various scientific fields.

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